

Compound of Interest

Compound Name: Hydroxybenzotriazole

Cat. No.: B1436442

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Hydroxybenzotriazole, commonly known as HOBt, is a crucial additive in peptide synthesis and other areas of organic chemistry. Its monohydrate

Core Physicochemical Properties

The fundamental physicochemical characteristics of hydroxybenzotriazole monohydrate are summarized below, providing a baseline for its applicat

Chemical Structure and Identity

Hydroxybenzotriazole monohydrate consists of a benzotriazole ring system with a hydroxyl group attached to one of the nitrogen atoms, complexed

```
graph chemical_structure {
  layout=neato;
  node [shape=plaintext];
  edge [color="#202124"];
  compound [label=""];
// Benzene ring
N1 [pos="0,1!", label="N"];
N2 [pos="-0.87,0.5!", label="N"];
N3 [pos="-0.87,-0.5!", label="N"];
C1 [pos="0,-1!", label="C"];
C2 [pos="0.87,-0.5!", label="C"];
C3 [pos="0.87,0.5!", label="C"];
// Hydroxyl group
01 [pos="0,2!", label="0"];
H1 [pos="0.5,2.3!", label="H"];
// Water molecule
02 [pos="2.5,0!", label="0"];
H2 [pos="2.9,0.4!", label="H"];
H3 [pos="2.9,-0.4!", label="H"];
```



```
// Bonds
N1 -- N2 [len=1.5];
N2 -- N3 [len=1.5];
N3 -- C1 [len=1.5];
C1 -- C2 [len=1.5];
C2 -- C3 [len=1.5];
C3 -- N1 [len=1.5];
N1 -- C3 [style=invis]; // for layout
C1 -- C2 -- C3;
N1 -- 01 [len=1.5];
01 -- H1 [len=1.0];
// Aromatic ring indication
node [shape=none, label=""];
A1 [pos="-0.2,0!"];
A2 [pos="0.2,0!"];
// Water molecule bonds
02 -- H2 [len=1.0];
02 -- H3 [len=1.0];
// Dashed line for hydrate
N2 -- 02 [style=dashed, color="#5F6368"];
// Labels
label = "Hydroxybenzotriazole Monohydrate";
labelloc = "b";
fontsize=12;
}
```

Caption: Mechanism of HOBt in carbodiimide-mediated peptide bond formation.

Experimental Protocols

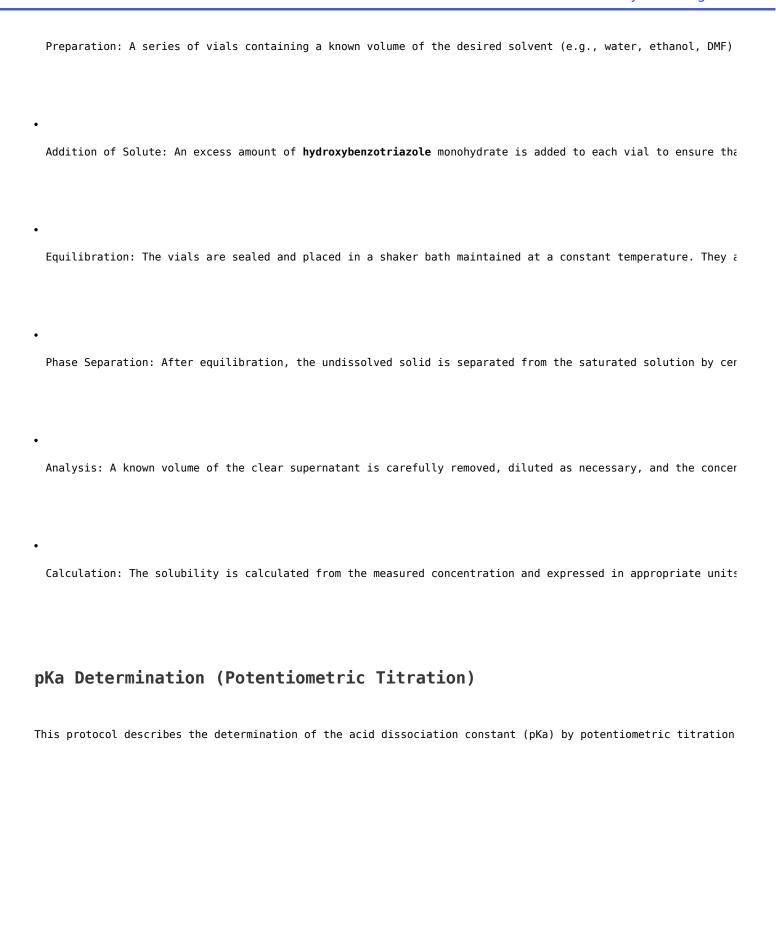
Detailed methodologies for determining the key physicochemical properties of hydroxybenzotriazole monohydrate



Solubility Determination (Shake-Flask Method)

Γhis	protocol	outlines	the	equilibrium	solubility	determination	using	the	shake-flask	method.	
Capti	ion: Expe	rimental v	vorkf	low for solu	ubility dete	ermination.					
1etho	odology:										

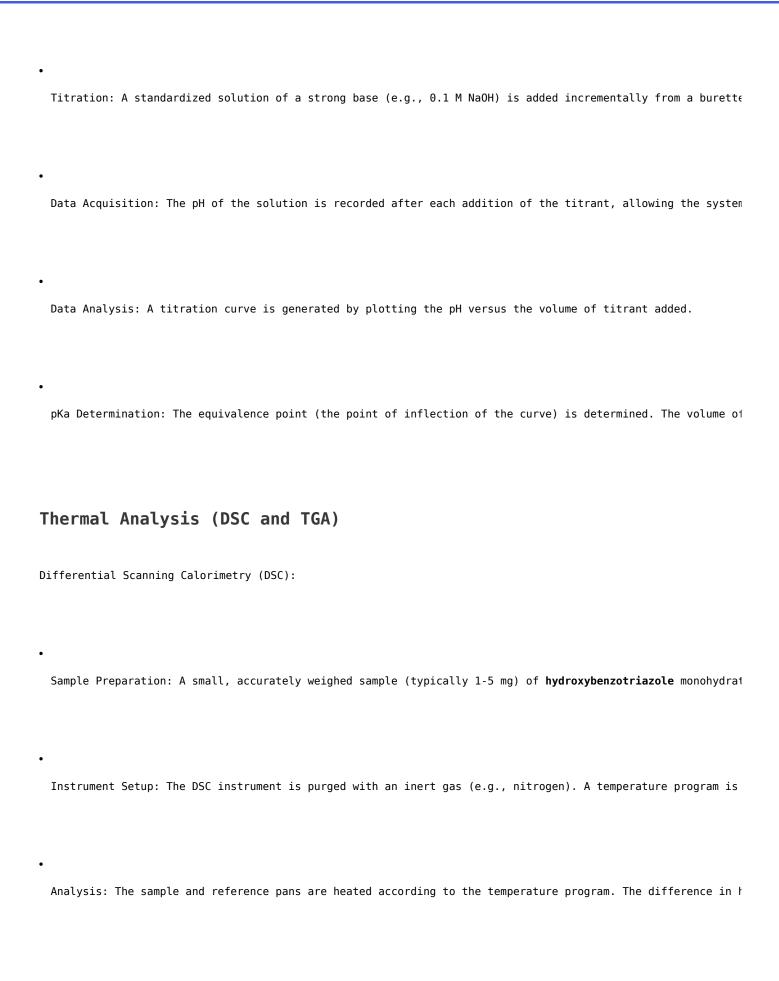






Caption: Experimental workflow for pKa determination.
Methodology:
• Solution Preparation: A precisely weighed amount of hydroxybenzotriazole monohydrate is dissolved in a suita
• Titration Setup: The solution is placed in a thermostated beaker with a magnetic stirrer. A calibrated pH el





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This technical guide has provided a detailed overview of the essential physicochemical properties of hydroxyb o
Conclusion
• Data Interpretation: The resulting TGA curve (mass vs. temperature) is analyzed to identify temperature range
• Analysis: The sample is heated, and its mass is continuously monitored and recorded as a function of tempera
• Instrument Setup: The TGA instrument is purged with an inert gas. A temperature program is set, typically wi
• Sample Preparation: An accurately weighed sample (typically 5-10 mg) of hydroxybenzotriazole monohydrate is
Thermogravimetric Analysis (TGA):
• Data Interpretation: Endothermic peaks (e.g., melting, dehydration) and exothermic peaks (e.g., decomposition)



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